

cyprosulfamide environmental fate and transport

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Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

Cat. No.: S637387

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Chemical Identity & Properties

The table below summarizes the fundamental chemical and physical properties of **cyprosulfamide** identified in the search results.

Property	Value / Description	Source
IUPAC Name	N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-o-anisamide	[1]
CAS Registry Number	221667-31-8	[1] [2]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₅ S	[1] [2]
Molecular Weight	374.41 g/mol	[1] [2]
Melting Point	216 - 217 °C	[2]
Log P (log Kow)	3.75260 (predicted)	[2]
Mode of Action	Herbicide safener; accelerates the herbicide detoxification process in crops	[1]

Environmental Occurrence & Analytical Methodology

A 2021 U.S. Geological Survey (USGS) study provides the most concrete evidence of **cyprosulfamide's** environmental transport, detecting it and its degradates in surface waters.

Environmental Detection Summary

The following table outlines the findings from the USGS study on water samples from the Midwestern United States [3].

Analyte	Detection Frequency in Surface Water (N=34)	Maximum Concentration (ng/L)
Cyprosulfamide (Parent)	25%	22.0
Cyprosulfamide desmethyl (a degradate)	19%	Information missing
N-cyclopropyl-4-sulfamoylbenzamide (a degradate)	56%	5185.9
All Analytes in Groundwater	0% (Not Detected)	Not Detected

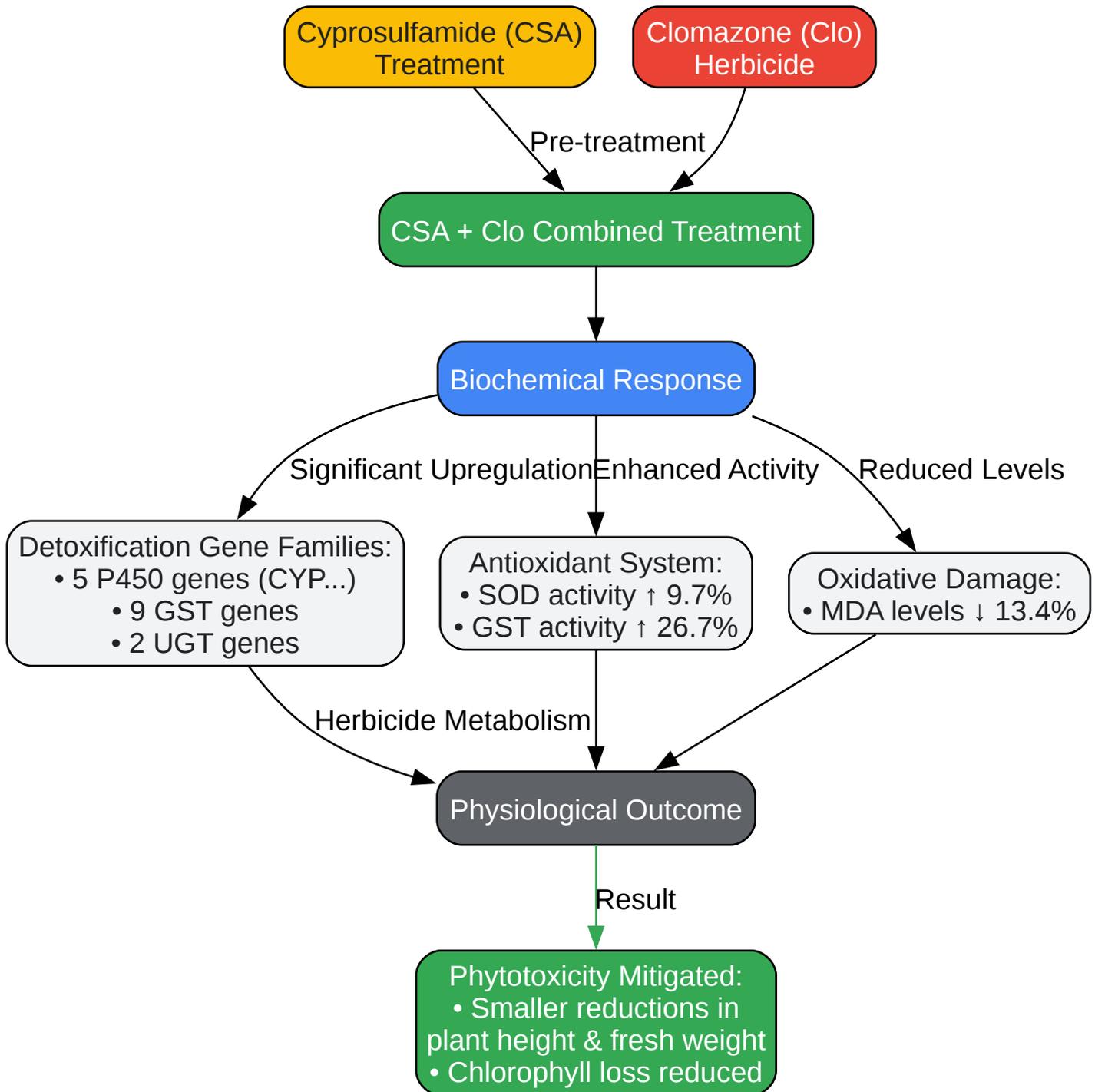
Detailed Analytical Protocol

The USGS study used the following methodology for water analysis [3]:

- **Sample Preparation:** Solid-phase extraction (SPE)
- **Instrumental Analysis:** Liquid chromatography with tandem mass spectrometry (LC-MS/MS)
- **Key Findings:**
 - Detection rates and concentrations were highest during the agricultural growing season.
 - The frequent detection of the degradate **N-cyclopropyl-4-sulfamoylbenzamide** at high concentrations indicates that transformation products can be more persistent and mobile than the parent compound.
 - The absence in groundwater samples suggests limited leaching potential under the studied conditions.

Mechanism of Action & Plant Detoxification

Recent research has started to elucidate the biochemical mechanism through which **cyprosulfamide** acts as a safener. A 2024 study investigated its role in alleviating clomazone herbicide phytotoxicity in maize, summarized in the diagram below.



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*Mechanism of **cyprosulfamide** in mitigating herbicide phytotoxicity in maize.*

Identified Data Gaps for Researchers

The search results consistently highlight a significant lack of public data on **cyprosulfamide**'s environmental fate. Key parameters for a full risk assessment are missing [1]:

- **Environmental Fate:** No data for soil degradation half-life (DT₅₀), aqueous photolysis DT₅₀, aqueous hydrolysis DT₅₀, or water-sediment DT₅₀.
- **Physicochemical Properties:** Critical data for modeling, such as water solubility, vapor pressure, and Henry's Law constant, are unavailable in the searched literature.
- **Ecotoxicology:** While the acute toxicity to fish is reported as low (LC₅₀ > 106 mg/L), comprehensive aquatic and terrestrial toxicological data for chronic exposure are lacking [1].

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References

1. Cyprosulfamide [sitem.herts.ac.uk]
2. | CAS#:221667-31-8 | Chemsrce cyprosulfamide [chemsrc.com]
3. : Analysis of the herbicide safener and two of its... Cyprosulfamide [pubs.usgs.gov]

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